Application Notes and Protocols for CP-775146 in Cell Culture

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Compound of Interest

Compound Name:	*CP-775146*
CAS No.:	*702680-17-9*
Cat. No.:	*B1669567*

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Introduction

CP-775146 is a potent and selective agonist of the Peroxisome Proliferator-Activated Receptor alpha (PPARα), a nuclear receptor that plays a critical role in the regulation of lipid metabolism and energy homeostasis. As a hydrophobic compound, proper dissolution and handling are crucial for obtaining reliable and reproducible results in cell-based assays. These application notes provide a detailed protocol for the dissolution of **CP-775146** for use in cell culture experiments, along with an overview of its mechanism of action and a typical experimental workflow.

Physicochemical Properties and Solubility

A summary of the key physicochemical properties of **CP-775146** is presented in the table below.

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Property	Value	Source
Molecular Formula	$C_{26}H_{33}NO_4$	[1]
Molecular Weight	423.5 g/mol	[1]
Appearance	White to tan powder	
Solubility	DMSO: ≥80 mg/mLMethanol: Slightly soluble	[2]
Storage	Store at -20°C	[1][2]

Protocol for Dissolving **CP-775146** for Cell Culture

This protocol outlines the steps for preparing a stock solution of **CP-775146** in Dimethyl Sulfoxide (DMSO) and subsequent dilution to a final working concentration in cell culture medium.

Materials:

- **CP-775146** powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Warming bath (optional)
- Sterile, pre-warmed cell culture medium

Procedure:

Part 1: Preparation of a High-Concentration Stock Solution (e.g., 40 mM)

- Calculate the required mass of **CP-775146**. To prepare 1 mL of a 40 mM stock solution:

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- Mass (mg) = 40 mmol/L * 1 mL * (1 L / 1000 mL) * 423.5 g/mol * (1000 mg / 1 g) = 16.94 mg

- Weigh the **CP-775146** powder accurately and transfer it to a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO. For a 40 mM stock solution, add 1 mL of DMSO to the 16.94 mg of **CP-775146**.
- Dissolve the compound. Vortex the tube vigorously for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath for 5-10 minutes can aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Store the stock solution. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C.

Part 2: Preparation of Working Solutions

It is crucial to minimize the final concentration of DMSO in the cell culture to avoid solvent-induced cytotoxicity. Most cell lines can tolerate DMSO concentrations up to 0.5%, but it is recommended to keep the final concentration at or below 0.1% if possible.

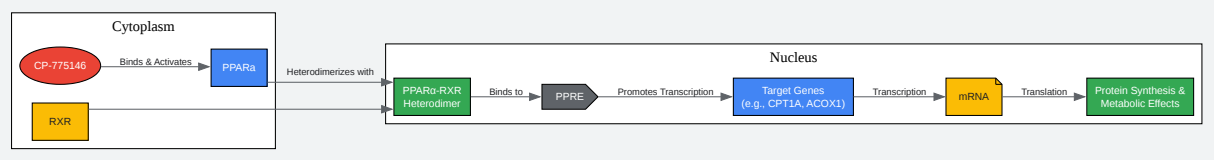
- Determine the final desired concentration of **CP-775146** for your experiment (e.g., 10 µM).
- Perform serial dilutions of the stock solution in sterile, pre-warmed cell culture medium. To avoid precipitation of the hydrophobic compound, add the DMSO stock solution to the medium while gently vortexing.
  - Example Dilution for a 10 µM final concentration (from a 40 mM stock):
    - This represents a 1:4000 dilution.
    - Add 1 µL of the 40 mM stock solution to 4 mL of cell culture medium.
- Prepare a vehicle control. It is essential to include a vehicle control in your experiments, which consists of cell culture medium with the same final concentration of DMSO as the highest concentration of **CP-775146** used.

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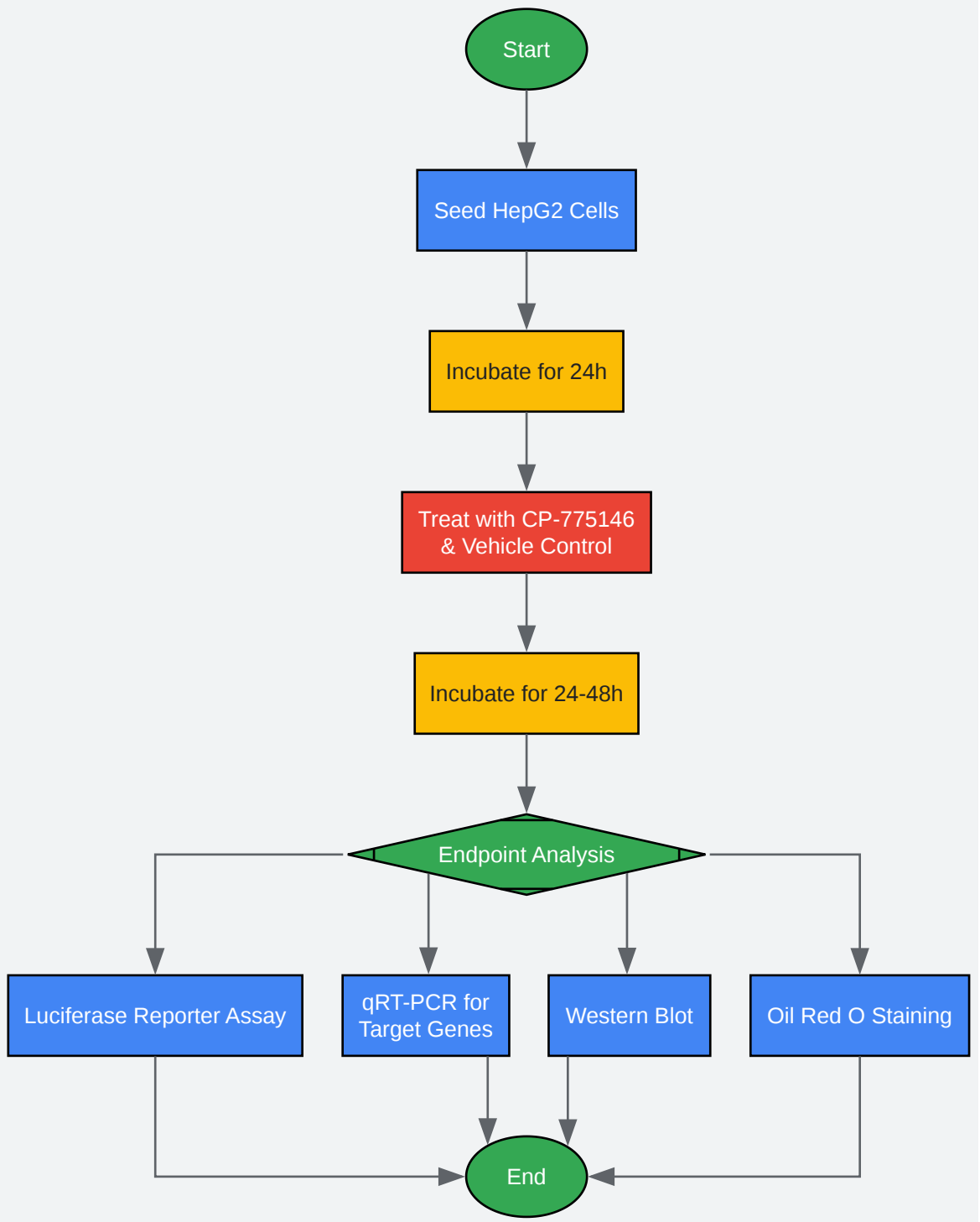
Signaling Pathway of **CP-775146** (PPARα Agonist)

CP-775146 acts as a ligand for PPARα. Upon binding, PPARα undergoes a conformational change and forms a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) located in the promoter region of target genes. This binding event recruits co-activator proteins and initiates the transcription of genes involved in fatty acid uptake, transport, and catabolism.

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